

Technical Application Note: 6-(Methoxymethyl)pyridine-2-carboxylic Acid

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Compound of Interest

Compound Name: 6-(Methoxymethyl)pyridine-2-carboxylic acid

CAS No.: 354517-76-3

Cat. No.: B1451568

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Executive Summary & Chemical Profile

6-(Methoxymethyl)pyridine-2-carboxylic acid (CAS: 354517-76-3) is a specialized functionalized picolinic acid derivative. Unlike the common 6-methyl or 6-halo analogs, this compound features a methoxymethyl ether arm at the ortho position relative to the pyridine nitrogen. This structural modification introduces a hemilabile oxygen donor, significantly altering the coordination geometry in transition metal catalysis and providing a unique polarity profile for medicinal chemistry scaffolds.

Chemical Identity Table

Property	Data
IUPAC Name	6-(Methoxymethyl)pyridine-2-carboxylic acid
Common Name	6-(Methoxymethyl)picolinic acid
CAS Number	354517-76-3
Molecular Formula	C ₈ H ₉ NO ₃
Molecular Weight	167.16 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, MeOH, DCM; Sparingly soluble in water (pH dependent)
pKa (Calc.)	~3.5 (Carboxylic acid), ~2.5 (Pyridine N)

Synthesis & Preparation Protocols

While commercially available, high-purity applications often require de novo synthesis or rigorous purification to remove trace metal contaminants. The following protocols outline the most robust synthetic routes.

Route A: Methylation of 6-(Hydroxymethyl)picolinic Acid (Direct)

This is the preferred laboratory-scale route, utilizing the commercially available precursor 6-(hydroxymethyl)picolinic acid (CAS 1197-10-0).

Mechanism: Selective O-methylation of the primary alcohol in the presence of a carboxylate requires careful pH control or the use of a transient protecting group strategy to avoid esterification.

Protocol:

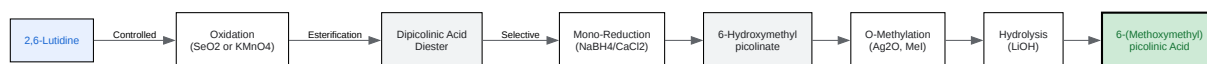
- Starting Material: Dissolve 6-(hydroxymethyl)picolinic acid (1.0 eq) in anhydrous DMF.

- Base: Add NaH (2.2 eq) slowly at 0°C. Note: The first equivalent deprotonates the carboxylic acid; the second deprotonates the alcohol.
- Alkylation: Add MeI (1.1 eq) dropwise at 0°C. Stir for 4 hours, allowing the reaction to warm to RT.
 - Critical Control Point: Monitoring is essential. Over-alkylation leads to the methyl ester. If the ester forms, a subsequent mild hydrolysis (LiOH/THF/H₂O) is required.
- Workup: Quench with dilute HCl to pH 3-4. Extract with EtOAc (3x). The carboxylic acid product will partition into the organic phase due to internal hydrogen bonding.
- Purification: Recrystallize from minimal hot acetonitrile.

Route B: Desymmetrization of 2,6-Lutidine (Scale-Up)

For multi-gram scale-up, starting from 2,6-lutidine is more cost-effective but requires more steps.

Workflow Visualization (DOT):



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Figure 1: Step-wise synthetic pathway from commodity starting material 2,6-lutidine.[1]

Application 1: Ligand Design in Catalysis

The 6-(methoxymethyl) substituent transforms the standard bidentate picolinate ligand into a potentially tridentate (N, O, O') hemilabile system.

Coordination Chemistry Logic

- Hard/Soft Character: The pyridine nitrogen (intermediate) and carboxylate oxygen (hard) bind tightly to metals like Cu(II), Pd(II), and Ru(II).

- Hemilability: The ether oxygen is a weak donor. It can coordinate to satisfy the metal's coordination number but easily dissociates to open a vacant site for substrate binding (e.g., in C-H activation cycles).

Protocol: Synthesis of Cu(II) Complex

Objective: Create a catalyst precursor for Chan-Lam coupling or C-H oxidation.

- Reagents:
 - Ligand: **6-(Methoxymethyl)pyridine-2-carboxylic acid** (2.0 mmol)
 - Metal Source: $\text{Cu}(\text{OAc})_2 \cdot \text{H}_2\text{O}$ (1.0 mmol)
 - Solvent: Methanol (10 mL)
- Procedure:
 - Dissolve the ligand in MeOH. The solution will be clear/colorless.
 - Add the $\text{Cu}(\text{OAc})_2$ solid in one portion. The solution will immediately turn deep blue/turquoise (characteristic of Cu-N coordination).
 - Heat to reflux for 1 hour to ensure complete coordination and displacement of acetate/water.
 - Cool to RT. Slow evaporation yields blue crystals of $[\text{Cu}(\text{L})_2]$.
- Validation:
 - IR Spectroscopy: Look for the shift in the Carbonyl stretch ($\text{C}=\text{O}$). Free acid $\sim 1720\text{ cm}^{-1}$ → Bound carboxylate $\sim 1650\text{ cm}^{-1}$.
 - Solubility Check: The complex should be soluble in DCM/ CHCl_3 , unlike the inorganic copper salt.

Application 2: Medicinal Chemistry (Amide Coupling)

In drug discovery, this motif is used as a bioisostere for 6-methylpicolinamides. The ether oxygen provides an additional hydrogen bond acceptor site, potentially improving potency against targets in the CNS (e.g., mGluR5 modulators).

Coupling Protocol (HATU Method)

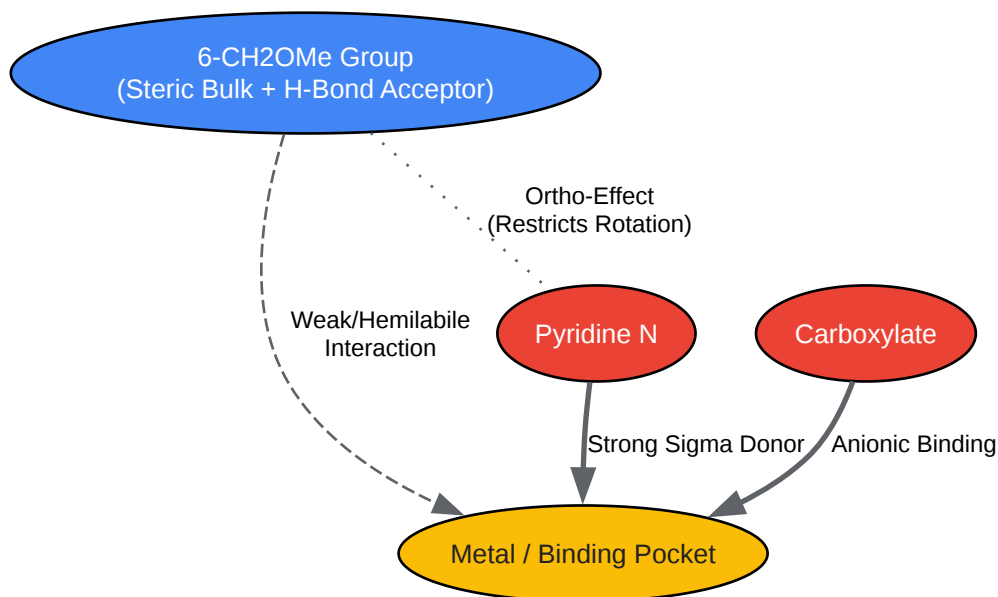
Due to the steric bulk at the 6-position, standard carbodiimide couplings (EDC/NHS) can be sluggish. HATU is recommended for high conversion.

Standard Operating Procedure (SOP):

- Activation:
 - To a vial, add **6-(methoxymethyl)pyridine-2-carboxylic acid** (1.0 eq), HATU (1.1 eq), and anhydrous DMF (0.2 M concentration).
 - Add DIPEA (3.0 eq). Stir for 5 minutes. The solution should turn yellow.
- Amine Addition:
 - Add the amine partner (1.0 - 1.2 eq).
 - Steric Note: If the amine is also sterically hindered (e.g., tert-butyl amine or ortho-substituted aniline), heat the reaction to 50°C.
- Monitoring:
 - Monitor by LC-MS.^[2] The product will typically elute later than the acid but earlier than the amine (if lipophilic).
 - Mass Spec: Look for $[M+H]^+$.
- Workup (Acid/Base Wash):
 - Dilute with EtOAc.

- Wash seq: 1N HCl (removes unreacted amine/DIPEA) → Sat. NaHCO₃ (removes unreacted acid/HOBt byproduct) → Brine.
- Dry over Na₂SO₄.

Steric Shielding Diagram:



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Figure 2: Interaction map showing the steric and electronic influence of the 6-methoxymethyl group on the binding center.

References

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 - Source: Organic Syntheses, Coll. Vol. 3, p.740 (1955).
 - Context: Foundational methods for converting lutidines to picolinic acids.
- 6-(Hydroxymethyl)picolinic acid (Precursor)
 - Source: PubChem Compound Summary for CID 11789404.
 - Context: Identification of the key alcohol precursor for methyl
- Medicinal Chemistry Applications (mGluR5)

- Source: Google Patents, US8883789B2 "Positive allosteric modul
- Context: Citations of 6-substituted picolinic acid derivatives in active pharmaceutical ingredients.[3][4]
- Commercial Availability & CAS Verification
 - Source: Sigma-Aldrich / Merck KGaA.
 - Context: Verification of CAS 354517-76-3 availability.[5]
 - (Search CAS: 354517-76-3)

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